

Application Notes and Protocols for Crystalline Benzo[c]phenanthren-6-ol

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Compound of Interest

Compound Name: Benzo[c]phenanthren-6-ol

Cat. No.: B15480475

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Disclaimer: Direct safety and handling data for crystalline **Benzo[c]phenanthren-6-ol** is limited. The following application notes and protocols are based on information available for the parent compound, Benzo[c]phenanthrene, and its other isomers. Benzo[c]phenanthrene is classified as a polycyclic aromatic hydrocarbon (PAH) and is considered to be a potential carcinogen and mutagen.^{[1][2][3]} Therefore, extreme caution should be exercised when handling **Benzo[c]phenanthren-6-ol**. All procedures should be performed in a designated area, within a certified chemical fume hood, and with appropriate personal protective equipment.

Quantitative Data Summary

The following tables summarize the available quantitative data for Benzo[c]phenanthrene and its hydroxylated isomers. This data should be used as a reference, keeping in mind that the properties of **Benzo[c]phenanthren-6-ol** may vary.

Table 1: Physical and Chemical Properties

Property	Benzo[c]phenanthrene	Benzo[c]phenanthren-2-ol	Benzo[c]phenanthren-3-ol	Benzo[c]phenanthren-6-ol
Molecular Formula	C ₁₈ H ₁₂ [2][4]	C ₁₈ H ₁₂ O	C ₁₈ H ₁₂ O[5]	C ₁₈ H ₁₂ O
Molecular Weight	228.29 g/mol [2][4]	244.29 g/mol	244.3 g/mol [5]	244.29 g/mol
Appearance	White solid[2]	-	-	-
Melting Point	68 °C[2][4]	-	-	-
Boiling Point	436.7 °C @ 760 mmHg[2]	-	-	-
Solubility	Soluble in nonpolar organic solvents. Insoluble in water.[2]	-	-	-
Density	1.19 g/cm ³ [2]	-	-	-

Table 2: Hazard Identification and Safety Information for Benzo[c]phenanthrene

Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	GHS07: Exclamation mark	H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled.[2]	P261, P270, P280, P301+P312, P302+P352, P304+P340[2]
Skin Irritation	GHS07: Exclamation mark	H315: Causes skin irritation.[2]	P264, P280, P332+P313[2]
Eye Irritation	GHS07: Exclamation mark	H319: Causes serious eye irritation.[2]	P280, P305+P351+P338[2]
Respiratory Irritation	GHS07: Exclamation mark	H335: May cause respiratory irritation.[2]	P261, P271, P304+P340, P312[2]
Germ Cell Mutagenicity	GHS08: Health hazard	H341: Suspected of causing genetic defects.[2]	P201, P202, P281, P308+P313[2]
Carcinogenicity	GHS08: Health hazard	H351: Suspected of causing cancer.[2]	P201, P202, P281, P308+P313[2]

Experimental Protocols

Personal Protective Equipment (PPE)

Due to the suspected carcinogenic and mutagenic properties of Benzo[c]phenanthrene and its derivatives, the following PPE is mandatory when handling crystalline **Benzo[c]phenanthren-6-ol**:

- Gloves: Nitrile or other chemically resistant gloves. Double gloving is recommended.
- Eye Protection: Chemical safety goggles.
- Lab Coat: A dedicated lab coat, preferably disposable.
- Respiratory Protection: A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used, especially when handling the powder outside of a

fume hood or in case of a spill.

Weighing and Handling Crystalline Benzo[c]phenanthren-6-ol

- Preparation:
 - Ensure all work is performed in a certified chemical fume hood.
 - Designate a specific area within the fume hood for handling this compound.
 - Cover the work surface with absorbent, disposable bench paper.
- Weighing:
 - Use an analytical balance with a draft shield.
 - Carefully transfer the desired amount of crystalline **Benzo[c]phenanthren-6-ol** from the storage vial to a pre-tared weighing vessel using a clean spatula.
 - Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth, which should then be disposed of as hazardous waste.
 - Close the storage vial tightly immediately after use.
- Cleanup:
 - Decontaminate the spatula and any other reusable equipment with an appropriate solvent (e.g., acetone) followed by soap and water. The solvent wash should be collected as hazardous waste.
 - Dispose of all contaminated disposable materials (bench paper, gloves, wipes) in a designated hazardous waste container.

Preparation of a Stock Solution

- Solvent Selection: Based on the properties of the parent compound, nonpolar organic solvents are likely suitable.^[2] Common solvents for PAHs include toluene, dichloromethane,

and dimethyl sulfoxide (DMSO). The choice of solvent will depend on the specific experimental requirements.

- Procedure:
 - In the chemical fume hood, add the weighed crystalline **Benzo[c]phenanthren-6-ol** to a clean, dry volumetric flask.
 - Add a small amount of the chosen solvent to the flask and gently swirl to dissolve the compound. Sonication may be used to aid dissolution if necessary.
 - Once dissolved, add the solvent to the flask up to the calibration mark.
 - Cap the flask and invert several times to ensure a homogenous solution.
 - Label the flask clearly with the compound name, concentration, solvent, and date of preparation.

Storage of Crystalline **Benzo[c]phenanthren-6-ol** and Stock Solutions

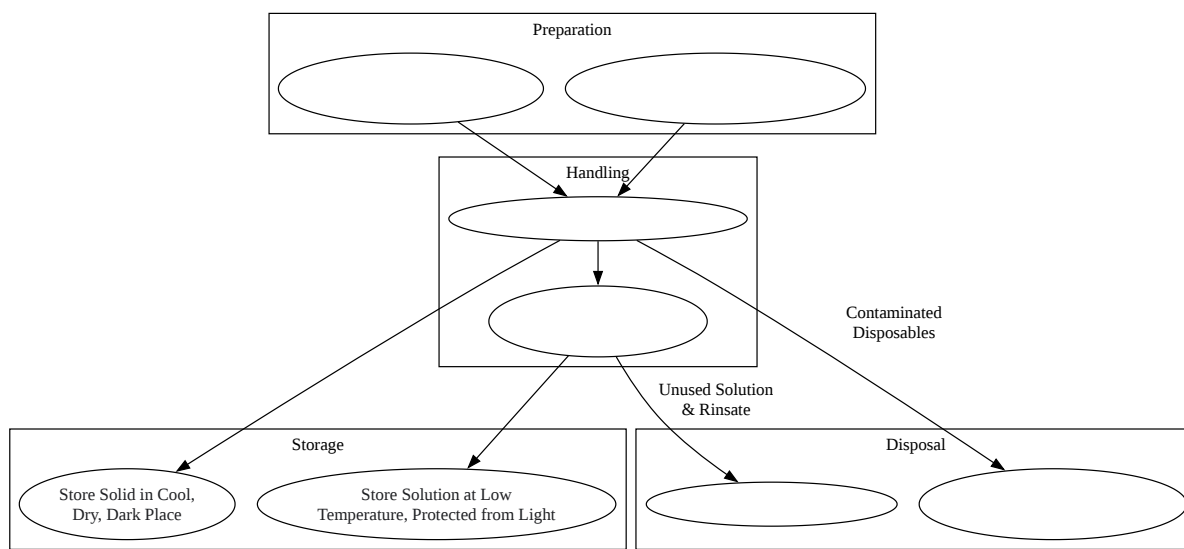
- Crystalline Solid:
 - Store in a tightly sealed, clearly labeled container.
 - Keep in a cool, dry, and dark place. A refrigerator (2-8°C) is recommended for long-term storage.^[1]
 - Store away from oxidizing agents.
 - The storage area should be in a designated, restricted-access location.
- Stock Solutions:
 - Store in a tightly sealed, clearly labeled amber glass vial or a vial wrapped in aluminum foil to protect from light.
 - Store at a low temperature (e.g., -20°C) to minimize solvent evaporation and degradation.

- The storage location should be a designated freezer or refrigerator within a controlled laboratory area.

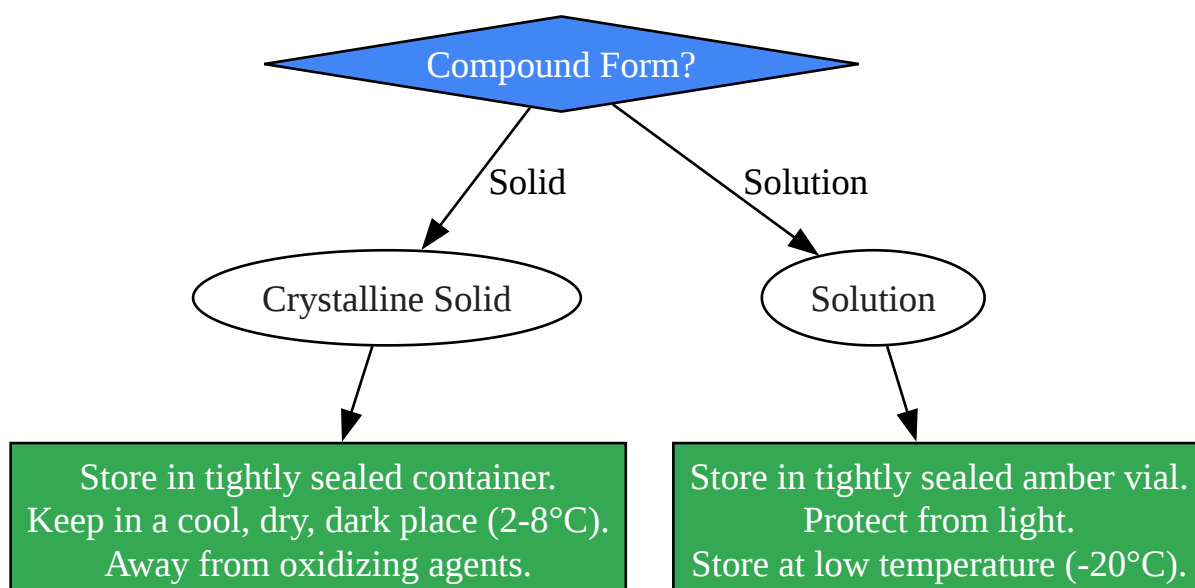
Waste Disposal

- All solid waste contaminated with **Benzo[c]phenanthren-6-ol** (e.g., gloves, wipes, weighing paper) must be collected in a dedicated, sealed hazardous waste container.
- All liquid waste (e.g., solvent washes, unused solutions) must be collected in a dedicated, sealed hazardous waste container for organic solvents.
- Follow all institutional and local regulations for the disposal of carcinogenic and mutagenic chemical waste.

Visualizations



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- To cite this document: BenchChem. [Application Notes and Protocols for Crystalline Benzo[c]phenanthren-6-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480475#handling-and-storage-of-crystalline-benzo-c-phenanthren-6-ol]

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